

Tri(2-thienyl)phosphine Oxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tri(2-thienyl)phosphine oxide

Cat. No.: B089653

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CAS Number: 1021-21-2[1][2][3] Molecular Formula: C₁₂H₉OPS₃[2][3]

This technical guide provides an in-depth overview of **Tri(2-thienyl)phosphine oxide**, a molecule of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals involved in drug development and related fields. While specific experimental data for this compound is limited in publicly available literature, this guide consolidates the existing information and provides a framework for its potential synthesis, reactivity, and applications based on the broader class of triaryl phosphine oxides.

Physicochemical Properties

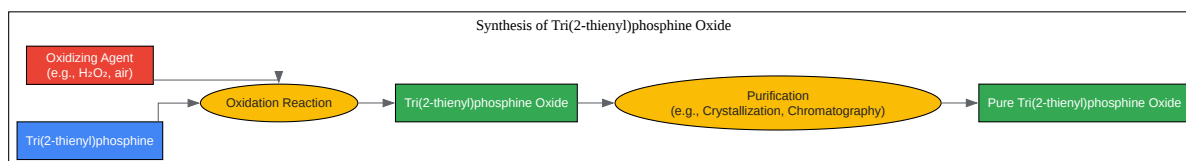
A summary of the key physicochemical properties of **Tri(2-thienyl)phosphine oxide** is presented in the table below. This data is crucial for understanding its behavior in various experimental settings.

Property	Value	Reference
CAS Number	1021-21-2	[1][2][3]
Molecular Formula	C ₁₂ H ₉ OPS ₃	[2][3]
Molecular Weight	296.37 g/mol	[2]
Melting Point	129 °C	[3]
Boiling Point	495.2 °C at 760 mmHg	[3]
Density	1.43 g/cm ³	[3]
Refractive Index	1.671	[3]
Flash Point	253.3 °C	[3]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **Tri(2-thienyl)phosphine oxide** are not readily available in the searched literature, a common method for the preparation of triaryl phosphine oxides is the oxidation of the corresponding phosphine. Therefore, a potential synthetic route would involve the oxidation of Tri(2-thienyl)phosphine.

Potential Synthetic Workflow:



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Caption: A potential workflow for the synthesis of **Tri(2-thienyl)phosphine oxide** via oxidation.

The reactivity of phosphine oxides is a subject of considerable interest. For instance, some phosphine oxides can participate in reactions like the Wittig-Horner reaction, which is a valuable tool in organic synthesis for the formation of alkenes. However, specific studies detailing the reactivity profile of **Tri(2-thienyl)phosphine oxide** are needed.

Potential Applications in Drug Development

Phosphine oxides are increasingly recognized for their potential in medicinal chemistry. They can act as bioisosteres for other functional groups, such as amides and sulfones, and their incorporation into drug candidates can modulate key physicochemical properties.

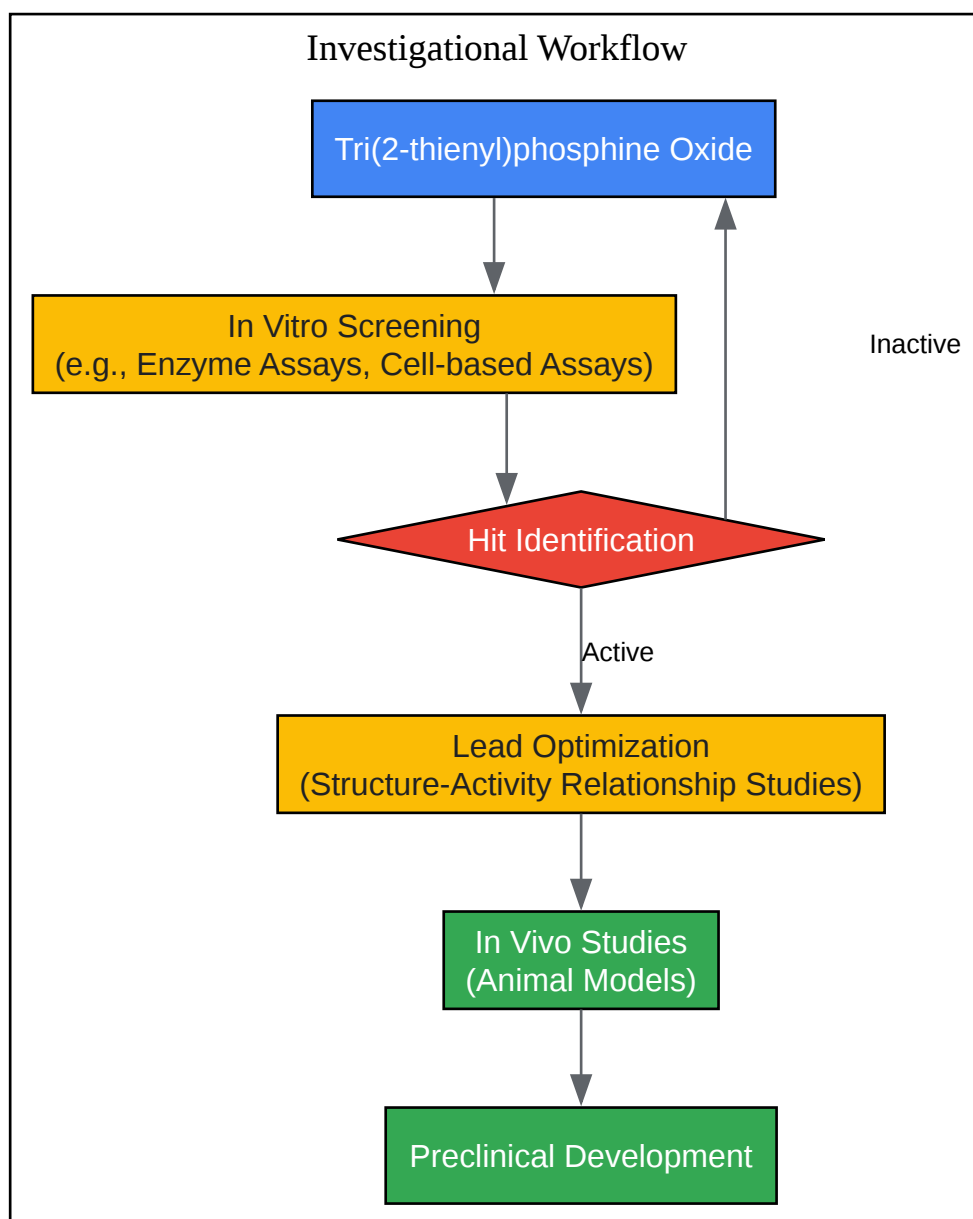
Key Advantages of Phosphine Oxides in Drug Design:

Feature	Implication in Drug Development
Hydrogen Bond Acceptor	Can form strong hydrogen bonds with biological targets, potentially improving binding affinity and selectivity.
Improved Solubility	The polar nature of the P=O bond can enhance the aqueous solubility of a drug molecule, which is often a critical parameter for bioavailability.
Metabolic Stability	Phosphine oxides are generally stable to metabolic degradation, which can lead to improved pharmacokinetic profiles.
Modulation of Lipophilicity	The introduction of a phosphine oxide moiety can alter the lipophilicity of a compound, affecting its absorption, distribution, metabolism, and excretion (ADME) properties.

While no specific biological activities or signaling pathway involvements have been reported for **Tri(2-thienyl)phosphine oxide** in the available literature, its structural features suggest that it could be a valuable building block for the synthesis of novel therapeutic agents. Further research is warranted to explore its potential in various disease areas.

Logical Relationship for Investigating Therapeutic Potential

The following diagram outlines a logical workflow for the preliminary investigation of the therapeutic potential of **Tri(2-thienyl)phosphine oxide**.



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Caption: A logical workflow for assessing the therapeutic potential of a novel compound.

Conclusion

Tri(2-thienyl)phosphine oxide is a compound with established chemical identity but limited characterization in the scientific literature regarding its synthesis, reactivity, and biological applications. The information presented in this guide, based on the broader class of triaryl phosphine oxides, suggests that it holds potential as a valuable tool in medicinal chemistry and materials science. Further experimental investigation is crucial to unlock the full potential of this molecule and to provide the detailed protocols and quantitative data required for its effective utilization in research and development.

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